

Application Notes and Protocols: Preparation and Use of Claycop Reagent in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cupric nitrate

Cat. No.: B082084

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Claycop, or clay-supported copper(II) nitrate, is a versatile and environmentally benign reagent utilized in a variety of organic transformations.^{[1][2]} It is prepared by impregnating Montmorillonite K-10 clay with copper(II) nitrate.^{[2][3]} This solid-supported reagent offers significant advantages over traditional solution-phase reagents, including ease of handling, simplified product purification through simple filtration, and reduced generation of hazardous waste, aligning with the principles of green chemistry.^{[1][4]} Claycop has proven to be an efficient reagent for reactions such as the nitration of olefins and the oxidation of alcohols and thio-compounds.^{[1][2]} These application notes provide a detailed protocol for the preparation of Claycop from **cupric nitrate** and its subsequent application in the selective nitration of aromatic olefins.

Preparation of Claycop Reagent

The preparation of Claycop is a straightforward procedure involving the impregnation of Montmorillonite K-10 clay with a solution of copper(II) nitrate trihydrate, followed by solvent removal.^[3]

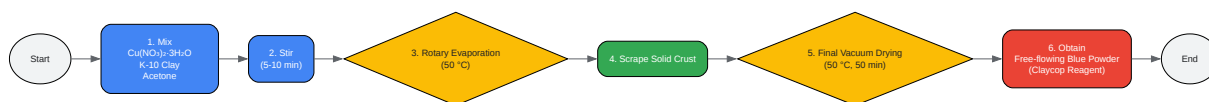
A detailed method for the preparation of Claycop is adapted from established literature procedures.^[3]

- **Mixing:** To a stirred mixture of $\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$ in acetone, add Montmorillonite K-10 clay.
- **Stirring:** Continue stirring the suspension for 5–10 minutes at room temperature.
- **Solvent Removal:** Remove the solvent using a rotary evaporator at 50 °C. This will result in a dry solid crust adhering to the flask walls.
- **Scraping:** Scrape the solid crust from the flask walls using a spatula.
- **Final Drying:** Continue rotary drying under vacuum for approximately 50 minutes at 50 °C.
- **Product:** The final product is a free-flowing blue powder, which can be stored for several months without loss of reactivity.^[3]

The following table summarizes the quantitative parameters for the laboratory-scale preparation of Claycop reagent.^[3]

Parameter	Value
Montmorillonite K-10 Clay	30 g
$\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$	26 g
Acetone (Solvent)	400 mL
Evaporation Temperature	50 °C
Final Drying Time	50 min

The logical flow of the preparation process is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of Claycop reagent.

Application in Organic Synthesis: Selective Nitration of Olefins

Claycop, in conjunction with a catalytic amount of (2,2,6,6-tetramethylpiperidin-1-yl)oxyl (TEMPO), serves as an inexpensive, mild, and highly selective reagent system for the nitration of a wide range of aromatic and aliphatic olefins.[4][5] This method is noted for its high conversion rates, exclusive E-selectivity, and environmentally friendly nature, making it a superior alternative to many traditional nitration methods.[1][3]

The following is a typical procedure for the nitration of styrene to yield [(E)-2-Nitrovinyl]benzene.[3]

- **Reaction Setup:** In a suitable flask, combine styrene (1.0 mmol), Claycop (1.5 mmol), and TEMPO (20 mol%).
- **Solvent Addition:** Add 1,4-dioxane (5 mL) to the mixture.
- **Heating:** Stir the mixture at 80 °C for 1 hour.
- **Cooling & Filtration:** Cool the mixture to room temperature. Collect the depleted Claycop reagent by filtration and wash it with 1,4-dioxane (3 x 5 mL).
- **Workup:** Combine the organic phases and concentrate them under vacuum.

- Purification: Purify the crude product by recrystallization or column chromatography to yield the final product.

The Claycop/TEMPO system has been successfully applied to various olefin substrates. The table below summarizes the reaction conditions and outcomes for selected substrates.[\[1\]](#)[\[5\]](#)

Substrate (Olefin)	Claycop (equiv)	TEMPO (mol%)	Solvent	Temp (°C)	Time (h)	Yield (%)
Styrene	1.5	20	1,4-Dioxane	80	1	95
4-Methylstyrene	1.5	20	1,4-Dioxane	80	1	94
4-Methoxystyrene	1.5	20	1,4-Dioxane	80	1	92
4-Chlorostyrene	1.5	20	1,4-Dioxane	80	1	90
α -Methylstyrene	1.5	20	1,4-Dioxane	80	1.5	85
(E)-Stilbene	1.5	20	1,4-Dioxane	80	2	82

The overall transformation of an olefin to a β -nitro olefin derivative using the Claycop/TEMPO system is depicted below.

Caption: General scheme for the nitration of olefins.

Conclusion

Claycop stands out as a practical and efficient solid-supported reagent for organic synthesis. Its simple preparation, stability, and ease of use in reactions like olefin nitration make it an

attractive and environmentally benign alternative to conventional reagents.[1] The straightforward workup, typically involving only filtration, further enhances its utility in both academic and industrial research settings, particularly for professionals in drug development seeking efficient and sustainable synthetic methodologies.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. ias.ac.in [ias.ac.in]
- 3. Thieme E-Journals - Synlett / Abstract [thieme-connect.de]
- 4. Clay-supported copper nitrate (Claycop): a mild reagent for the selective nitration of aromatic olefins | CSIR-NCL Library, Pune [library.ncl.res.in]
- 5. Clay-Supported Copper Nitrate (Claycop): A Mild Reagent for the Selective Nitration of Aromatic Olefins [organic-chemistry.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation and Use of Claycop Reagent in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082084#claycop-reagent-preparation-from-cupric-nitrate-for-organic-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com